An In-depth Technical Guide to Dodecane: Molecular Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dodecane*
CAS No.:	*129813-67-8*
Cat. No.:	*B7769323*

Get Quote

Abstract

Dodecane ($C_{12}H_{26}$) is a transparent, colorless liquid alkane notable for its utility across a spectrum of scientific and industrial disciplines. As a non-polar solvent, a reference standard in chromatography, and a key component in fuel surrogate mixtures, its well-defined physicochemical properties are foundational to its versatility. This guide provides an in-depth examination of **dodecane**'s molecular structure, isomerism, and core chemical and physical properties. It further explores its principal applications for researchers, scientists, and drug development professionals, detailing the causality behind its selection in various experimental contexts and providing a validated protocol for its use in gas chromatography.

Molecular Formula and Structural Isomerism

Dodecane is an acyclic saturated hydrocarbon, or alkane, conforming to the general chemical formula C_nH_{2n+2}.[1] For **dodecane**, where n=12, the chemical formula is $C_{12}H_{26}$.[2][3][4] This formula represents a molecule composed of 12 carbon atoms and 26 hydrogen atoms, linked exclusively by single bonds.[1]

© 2026 BenchChem. All rights reserved.

A critical aspect of **dodecane**'s chemistry is the phenomenon of constitutional isomerism. While the formula $C_{12}H_{26}$ is fixed, the atoms can be arranged in 355 different ways, resulting in 355 distinct structural isomers.[2][4][5] These isomers share the same molecular formula and weight but differ in the connectivity of their carbon skeletons, leading to variations in their physical and chemical properties.

The most common and frequently referenced isomer is the linear, unbranched form, n-**dodecane** (CAS Number: 112-40-3).[2][3] Other isomers involve branched carbon chains, such as 2-methylundecane or 2,2,4,6,6-pentamethylheptane.[3][6] This guide will primarily focus on the properties and applications of n-**dodecane** due to its widespread use and availability in high purity.[7]

The Molecular Structure of n-Dodecane

The structure of n-**dodecane** is characterized by a continuous chain of twelve carbon atoms. Each carbon atom in an alkane exhibits sp^3 hybridization, resulting in a tetrahedral geometry with bond angles of approximately 109.5°.[1] In n-**dodecane**, the two terminal carbon atoms are each bonded to three hydrogen atoms (a methyl group, $-CH_3$), while the ten internal carbon atoms are each bonded to two hydrogen atoms (a methylene group, $-CH_2-$).[4][8] This leads to the condensed structural formula $CH_3(CH_2)_{10}CH_3$.

This tetrahedral arrangement around each carbon atom results in a zigzagging carbon backbone rather than a strictly linear one. The molecule is conformationally flexible due to free rotation around the C-C single bonds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Alkane - Wikipedia [en.wikipedia.org]
- 2. Dodecane - Wikipedia [en.wikipedia.org]
- 3. Dodecane [webbook.nist.gov]

- 4. Dodecane - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 5. chem.ucla.edu [chem.ucla.edu]
- 6. List of isomers of dodecane - Wikipedia [en.wikipedia.org]
- 7. nbinno.com [nbinno.com]
- 8. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dodecane: Molecular Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769323/docs#an-in-depth-technical-guide-to-dodecane-molecular-structure-properties-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.